

Lanabecestat: A Technical Guide to a BACE1 Inhibitor

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Compound of Interest

Compound Name: Lanabecestat

Cat. No.: B602830

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the BACE1 inhibitor, **Lanabecestat**. The document details its synonyms, mechanism of action, quantitative data from preclinical and clinical studies, and detailed experimental protocols.

Synonyms and Identifiers for Lanabecestat

Lanabecestat has been identified by several names and codes throughout its development. These are crucial for comprehensively searching databases and literature.

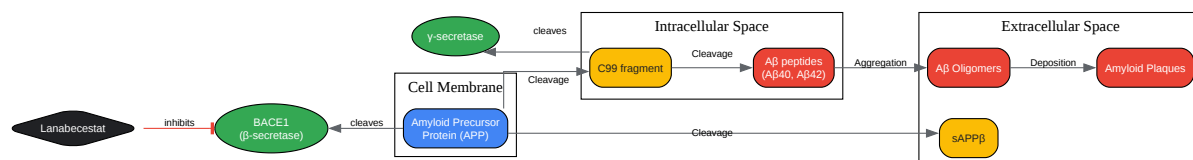
Identifier Type	Identifier
Primary Name	Lanabecestat
Developmental Codes	AZD3293, LY3314814[1]
Chemical Name	(1R,1'R,4R)-4-methoxy-5"-methyl-6'-(5-(prop-1-yn-1-yl)pyridin-3-yl)-3'H-dispiro[cyclohexane-1,2'-indene-1',2"-imidazol]-4"-amine
CAS Number	1383982-64-6
UNII	X8SPJ492VF
DrugBank ID	DB14814

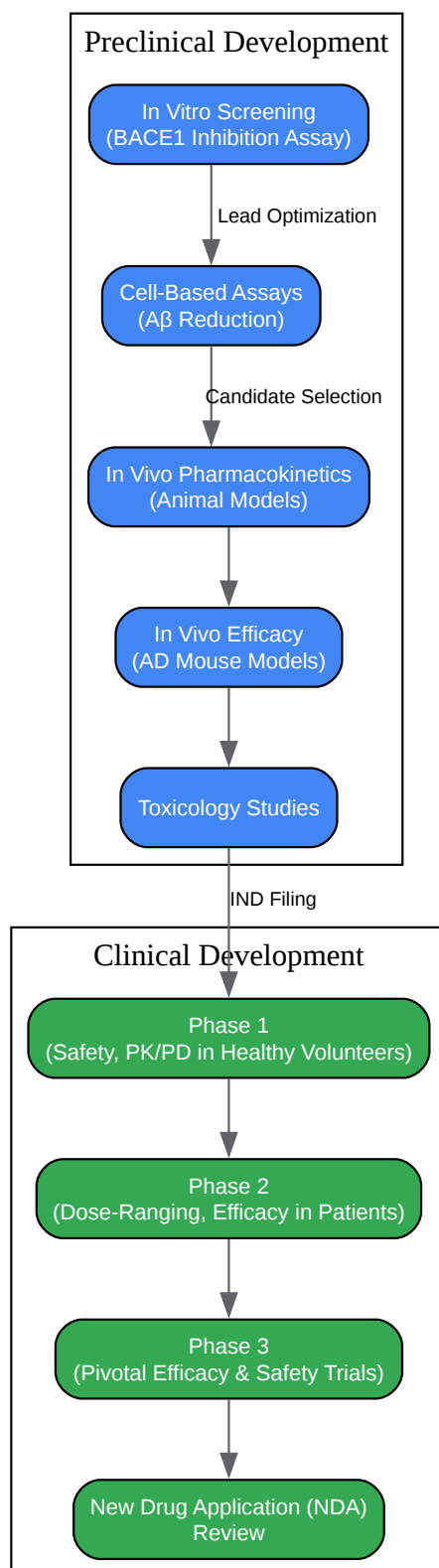
Core Mechanism of Action: BACE1 Inhibition

Lanabecestat is a potent, orally bioavailable small-molecule inhibitor of the beta-site amyloid precursor protein cleaving enzyme 1 (BACE1). BACE1 is the rate-limiting enzyme in the amyloidogenic pathway, which is responsible for the production of amyloid-beta (A β) peptides, the primary component of amyloid plaques in Alzheimer's disease.^[2] By inhibiting BACE1, **Lanabecestat** reduces the cleavage of the amyloid precursor protein (APP) into the A β fragment, thereby decreasing the production of A β peptides.^[1]

The BACE1 Signaling Pathway in Alzheimer's Disease

The following diagram illustrates the canonical amyloidogenic pathway and the role of BACE1, which is the target of **Lanabecestat**.





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References

- 1. alzforum.org [alzforum.org]
- 2. Efficacy and Safety of Lanabecestat for Treatment of Early and Mild Alzheimer Disease: The AMARANTH and DAYBREAK-ALZ Randomized Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
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